

# Introduction to Blasticidin S and Demethylblasticidin S

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## Compound of Interest

Compound Name: Demethylblasticidin S

Cat. No.: B1209793

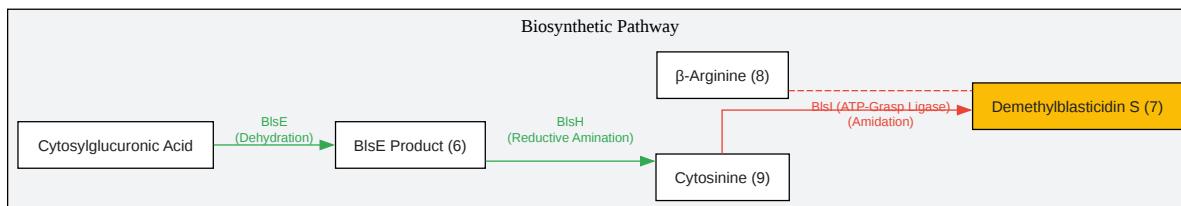
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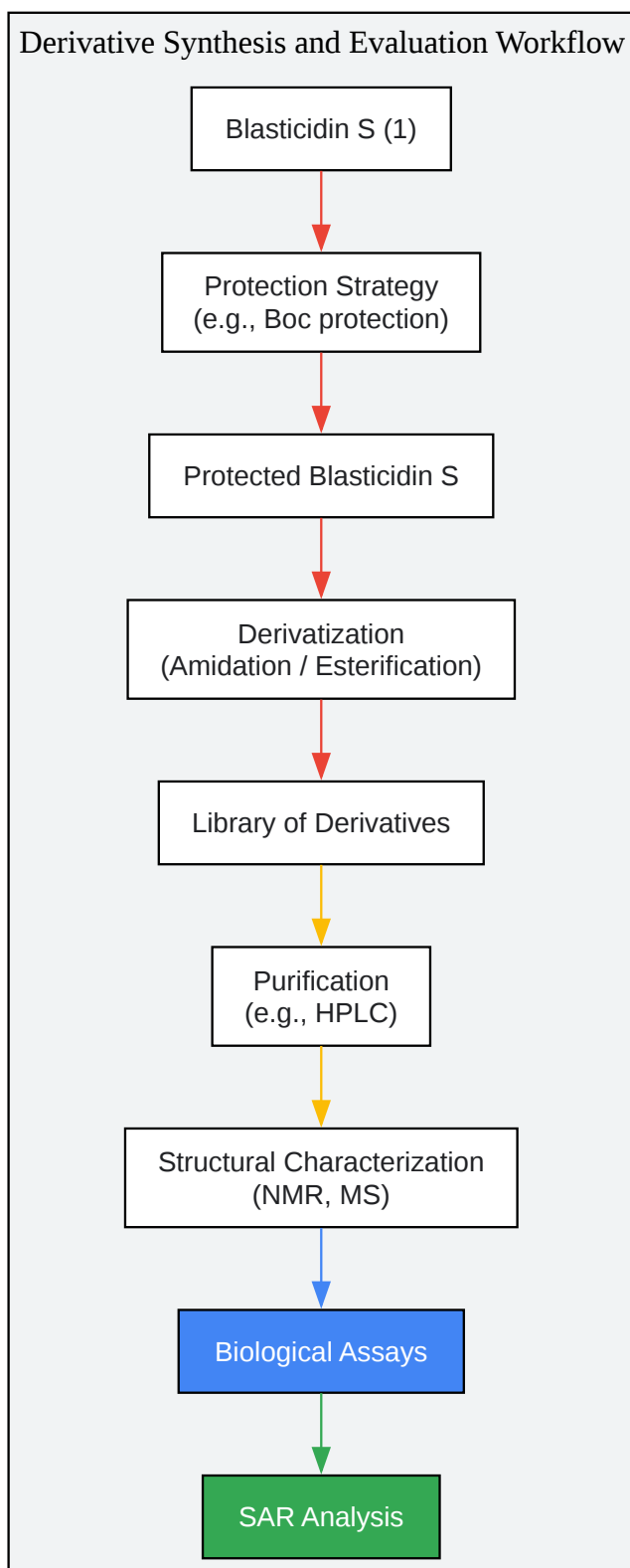
Blasticidin S is a potent peptidyl nucleoside antibiotic isolated from *Streptomyces griseochromogenes*.<sup>[1]</sup> It functions by inhibiting protein synthesis in both prokaryotic and eukaryotic cells, making it a valuable tool in molecular biology as a selection agent.<sup>[1]</sup> However, its general cytotoxicity has limited its therapeutic applications.<sup>[2]</sup> The unique structure of blasticidin S, characterized by a cytosyl 2',3'-unsaturated-4'-aminoacyl-4'-deoxyhexopyranose core, has made it and its analogues attractive scaffolds for the development of new antibiotics with potentially novel mechanisms of action.<sup>[1][2]</sup>

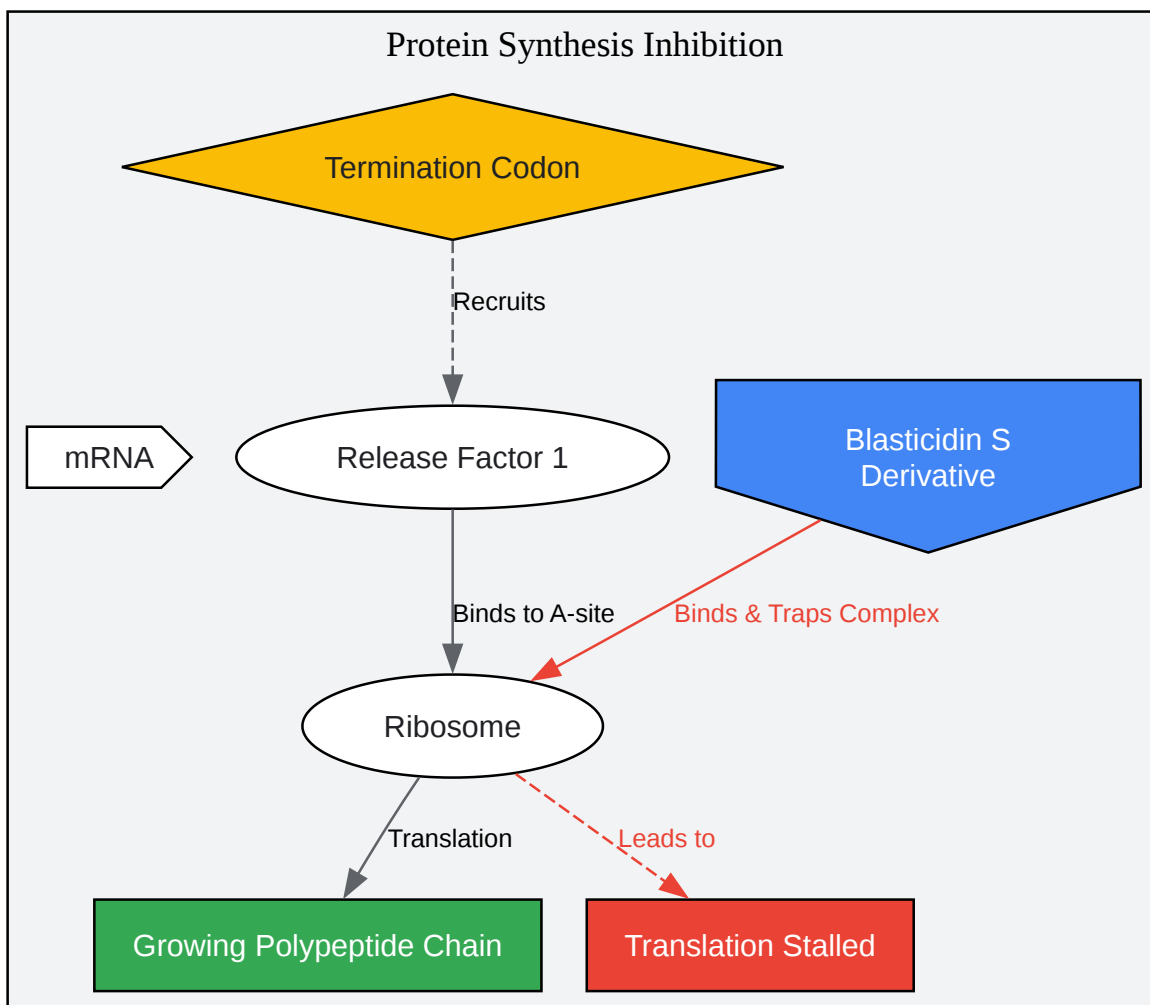
**Demethylblasticidin S** is the immediate precursor to blasticidin S in its biosynthetic pathway.<sup>[1][3]</sup> Recent research has focused on the derivatization of the blasticidin S scaffold to enhance its antibacterial potency and selectivity, offering a promising avenue for developing new drugs to combat antimicrobial resistance.<sup>[2][4][5]</sup> This guide will explore the synthesis, biological activity, and experimental protocols related to these important natural product derivatives.

## Biosynthesis of Demethylblasticidin S

The formation of **demethylblasticidin S** is a key step in the biosynthesis of blasticidin S. The pathway involves a series of enzymatic reactions starting from cytosylglucuronic acid. A crucial step is the ATP-dependent amidation of cytosinine with  $\beta$ -arginine, catalyzed by the ATP-grasp ligase BslI, to yield **demethylblasticidin S**.<sup>[1]</sup>







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## References

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